

# Proper Disposal of 4-(Hydroxymethyl)oxolane-2,3,4-triol (D-Apiose)

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## Compound of Interest

Compound Name: 4-(Hydroxymethyl)oxolane-2,3,4-triol

Cat. No.: B117897

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This document provides essential safety and logistical information for the proper disposal of **4-(Hydroxymethyl)oxolane-2,3,4-triol**, a compound also known by its synonym, D-Apiose.

Based on available safety data, **4-(Hydroxymethyl)oxolane-2,3,4-triol** is not classified as a hazardous substance. According to safety information for D-Apiose (CAS 639-97-4), no GHS classification, hazard statements, or precautionary statements have been assigned, indicating a low hazard potential. This aligns with data for similar, structurally related compounds like Erythritol, which is not considered a hazardous waste under Federal regulations (40 CFR 261).

However, it is crucial to remember that the final disposal procedure depends on whether the material has been mixed with or contaminated by other hazardous chemicals.

## Chemical Identification

For clarity and accurate record-keeping, the following table summarizes the key identifiers for **4-(Hydroxymethyl)oxolane-2,3,4-triol**.

Identifier	Value
Chemical Name	4-(Hydroxymethyl)oxolane-2,3,4-triol
Synonym	D-Apiose
CAS Number	639-97-4
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>

## Disposal Protocol

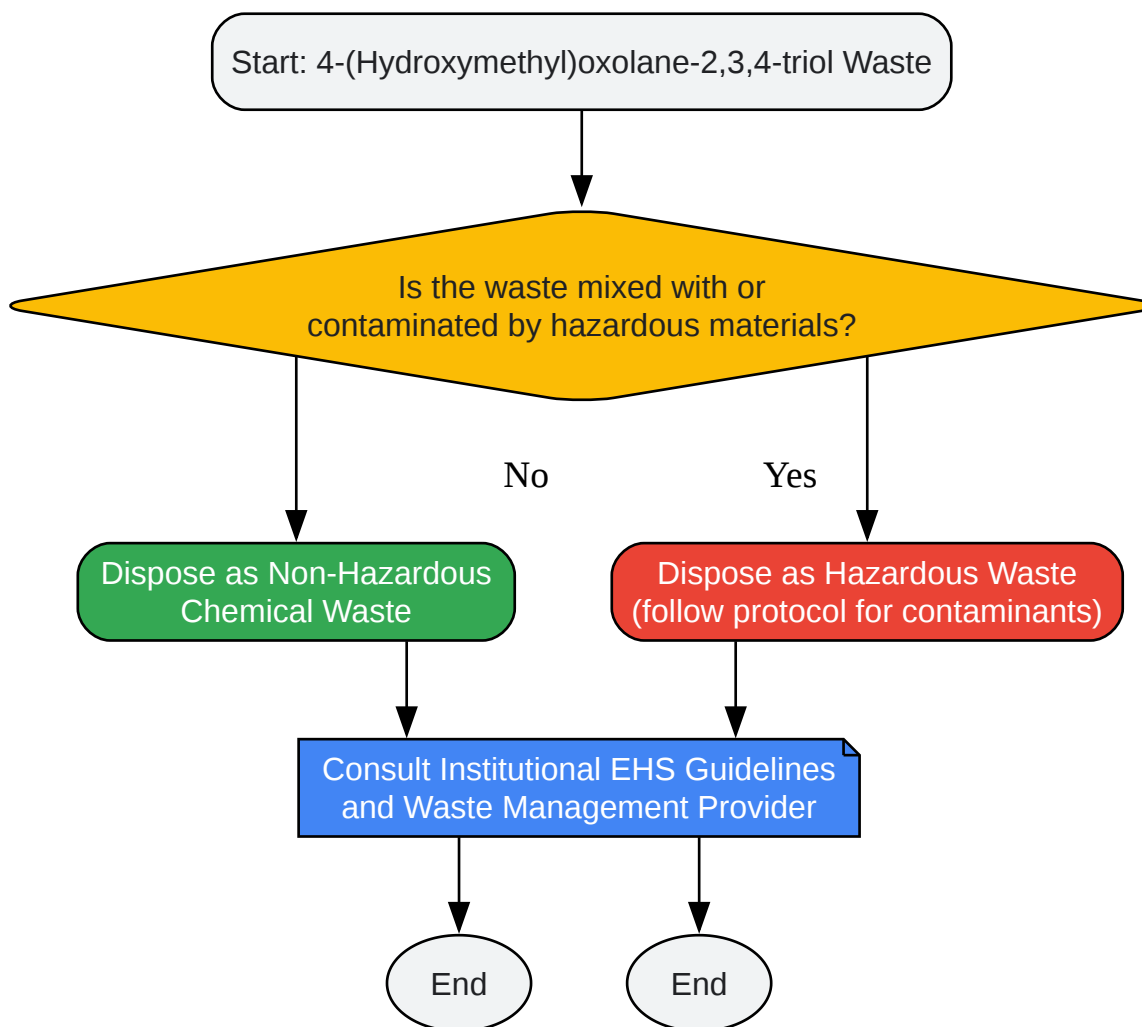
As a non-hazardous substance, uncontaminated **4-(Hydroxymethyl)oxolane-2,3,4-triol** can typically be disposed of as regular laboratory or chemical waste, in accordance with local, state, and federal regulations. Always consult your institution's specific waste management protocols.

### Step-by-Step Disposal Guidance:

- **Assess Contamination:** Determine if the **4-(Hydroxymethyl)oxolane-2,3,4-triol** waste is mixed with any hazardous materials (e.g., solvents, heavy metals, toxic reagents).
- **Uncontaminated Waste:** If the material is pure and uncontaminated, it can generally be collected in a designated non-hazardous chemical waste container.
- **Contaminated Waste:** If the material is contaminated with hazardous substances, it must be treated as hazardous waste. The disposal protocol will be dictated by the nature of the contaminants. In this case, follow your institution's guidelines for hazardous waste disposal, which typically involves segregation, specific labeling, and collection by a certified waste management provider.
- **Labeling:** Ensure the waste container is clearly and accurately labeled with the chemical name and a statement indicating it is non-hazardous, unless contaminated.
- **Consult Safety Officer:** If there is any uncertainty regarding the classification or disposal of the waste, consult your institution's Environmental Health and Safety (EHS) officer.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-(Hydroxymethyl)oxolane-2,3,4-triol**.



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Disposal decision workflow for **4-(Hydroxymethyl)oxolane-2,3,4-triol**.

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